

An In-Depth Technical Guide to Glycoprotein 130 (gp130) Expression and Signaling

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Compound of Interest

Compound Name: LP-130

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Audience: Researchers, scientists, and drug development professionals.

Introduction: The Central Role of gp130

Glycoprotein 130 (gp130), also known as IL6ST or CD130, is a ubiquitously expressed transmembrane protein that serves as the common signal transducing receptor subunit for the interleukin-6 (IL-6) family of cytokines.[1][2][3] This family includes a diverse array of cytokines such as IL-6, IL-11, IL-27, leukemia inhibitory factor (LIF), oncostatin M (OSM), ciliary neurotrophic factor (CNTF), cardiotrophin-1 (CT-1), and cardiotrophin-like cytokine (CLC).[2][4] Given its widespread expression and the functional diversity of the cytokines that signal through it, gp130 is a critical regulator of numerous biological processes. These include hematopoiesis, immune responses, inflammation, organ development, bone metabolism, and neural development.[1][5]

Structurally, the gp130 protein consists of an extracellular portion with six domains, a single transmembrane domain, and an intracellular domain that is essential for initiating downstream signaling cascades.[1][6] Dysregulation of gp130 expression or its signaling pathways is implicated in a variety of diseases, including autoimmune disorders, inflammatory conditions, and cancer.[2][7] This guide provides a detailed overview of gp130 expression across different human tissues, delves into its core signaling pathways, and presents key experimental protocols for its study.

Tissue-Specific Expression of gp130 (IL6ST)

gp130 is found in virtually all tissues and cell lines examined, highlighting its fundamental role in cellular communication.^[1]^[3] While often described as ubiquitously expressed, the levels of its encoding gene, IL6ST, can vary significantly between different tissues. The Human Protein Atlas, leveraging data from the Genotype-Tissue Expression (GTEx) project, provides consensus data on normalized mRNA expression levels (nTPM - normalized protein-coding transcripts per million), offering a quantitative overview of its distribution.^[8]

Quantitative mRNA Expression Data

The following table summarizes the consensus RNA-seq data for IL6ST expression across a range of human tissues. This data is based on normalized expression values from the Human Protein Atlas and GTEx projects.^[8]

Tissue Group	Tissue	Normalized Expression (nTPM)
Adipose & Muscle	Adipose Tissue	28.9
	Skeletal Muscle	10.1
	Smooth Muscle	42.4
Cardiovascular	Heart Muscle	24.3
Central Nervous System	Cerebral Cortex	20.9
	Cerebellum	10.9
Endocrine	Adrenal Gland	47.9
Pancreas	Pancreas	39.4
	Pituitary Gland	51.5
	Thyroid Gland	31.0
	Gastrointestinal	26.6
Esophagus	Esophagus	24.8
	Liver	32.1
	Small Intestine	26.1
	Stomach	26.3
	Hematopoietic & Immune	46.2
Lymph Node	Lymph Node	48.3
	Spleen	43.9
	Tonsil	42.8
Renal & Urinary	Kidney	26.3
Urinary Bladder	Urinary Bladder	21.6
Reproductive	Ovary	65.5
Placenta	Placenta	58.7

Prostate	35.6	
Testis	14.8	
Respiratory	Lung	31.8
Integumentary	Skin	20.3

Data sourced from The Human Protein Atlas, which provides consensus data based on HPA and GTEx datasets.[8]

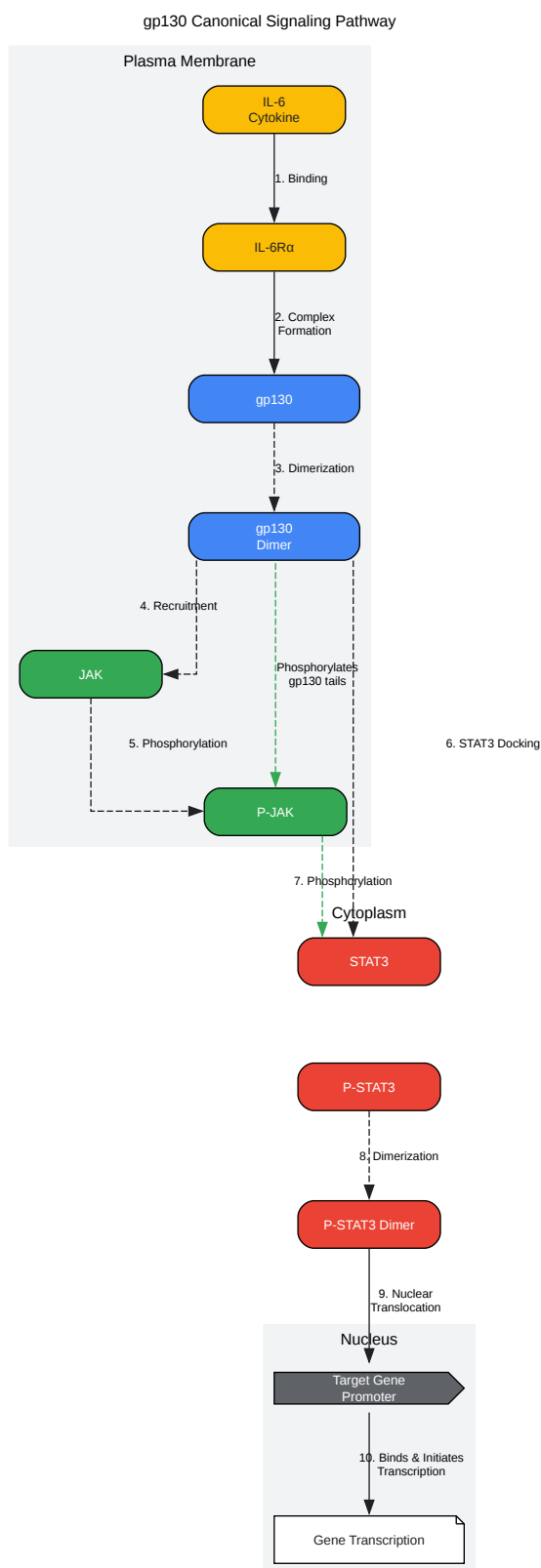
Core Signaling Pathways

gp130-mediated signaling is initiated upon cytokine binding, which leads to the formation of a higher-order receptor complex. This triggers the activation of associated Janus kinases (JAKs), which in turn phosphorylate tyrosine residues on the intracellular domain of gp130. These phosphorylated sites serve as docking stations for downstream signaling molecules, most notably the Signal Transducer and Activator of Transcription (STAT) proteins.[1][3][9]

The composition of the receptor complex dictates the specific cellular response.

- Homodimerization: For IL-6 and IL-11, the cytokine first binds to its specific α -receptor (IL-6R α or IL-11R α). This complex then recruits two gp130 molecules, inducing their homodimerization and forming a hexameric signaling complex.[1][6]
- Heterodimerization: Other cytokines, such as LIF and OSM, induce the formation of a heterodimeric complex between gp130 and another signaling receptor, like LIF receptor (LIFR) or OSM receptor (OSMR).[1][10]

The canonical pathway activated by gp130 is the JAK/STAT pathway, primarily leading to the activation of STAT3.[3][4]



Workflow for pSTAT3 Flow Cytometry

1. Cell Preparation

Culture Cells

Serum Starve
(Overnight)

2. Stimulation

Add Cytokine
(e.g., IL-6, 15 min)Unstimulated
Control

3. Staining Protocol

Fix Cells
(e.g., Cytofix)Permeabilize
(e.g., Perm Buffer III)Stain with
anti-pSTAT3 Ab

4. Data Analysis

Acquire on
Flow CytometerGate on Cell
Population

Quantify MFI

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